

A Guide to the Spectroscopic Characterization of (2-Propoxyphenyl)methanol

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Compound of Interest

Compound Name: (2-Propoxyphenyl)methanol

CAS No.: 112230-06-5

Cat. No.: B056339

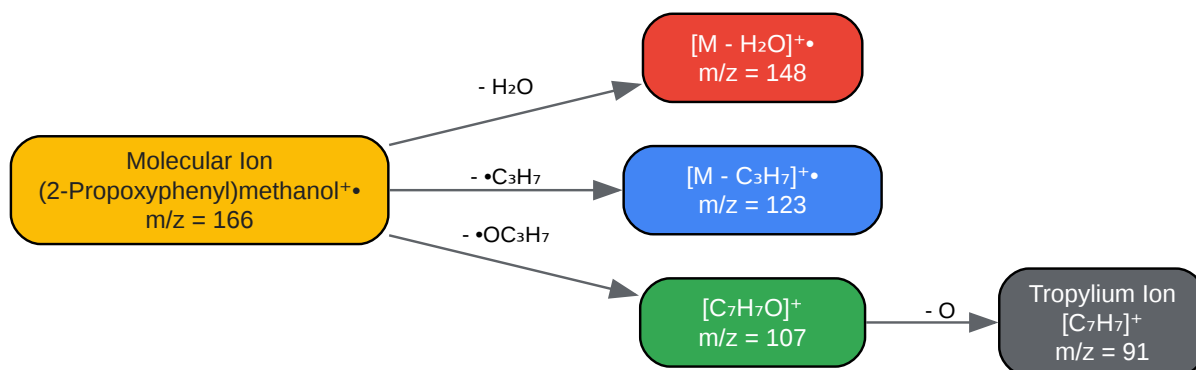
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Introduction

(2-Propoxyphenyl)methanol is an organic compound featuring a benzyl alcohol core with a propoxy group substituted at the ortho position of the benzene ring. As with any novel or synthesized compound in drug development and chemical research, unambiguous structural confirmation is paramount. Spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), provide a detailed fingerprint of a molecule's atomic and electronic structure. This guide offers an in-depth analysis of the expected spectroscopic data for **(2-Propoxyphenyl)methanol**, providing researchers and scientists with a predictive framework for its identification and characterization. The interpretation herein is grounded in fundamental spectroscopic principles and data from analogous molecular structures.

Molecular Structure and Atom Numbering

To facilitate a clear and concise discussion of the spectroscopic data, the following numbering scheme will be used for the atoms in **(2-Propoxyphenyl)methanol**.



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